

Application Notes and Protocols: 1-Amino-4-hydroxyanthraquinone in Textile Dyeing

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Compound of Interest

Compound Name: 1-Amino-4-hydroxyanthraquinone

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These application notes provide a comprehensive overview of the use of **1-Amino-4-hydroxyanthraquinone**, a key anthraquinone dye, in various textile dyeing processes. This document details its application on synthetic and natural fibers, including experimental protocols, performance data, and visual workflows.

Introduction

1-Amino-4-hydroxyanthraquinone, also known as C.I. Disperse Red 60, is a non-ionic disperse dye characterized by its bright red hue and good overall fastness properties.^{[1][2]} Its molecular structure, featuring an anthraquinone core with amino and hydroxyl substitutions, makes it sparingly soluble in water and suitable for dyeing hydrophobic fibers.^[3] This dye is predominantly used for polyester and its blends, but its application can be extended to other fibers such as nylon, wool, and silk, typically through specialized dyeing methods.^{[1][4][5]}

Physicochemical Properties

Property	Value
Chemical Formula	C ₁₄ H ₉ NO ₃
Molecular Weight	239.23 g/mol
Appearance	Purple powder
Solubility	Sparingly soluble in water, soluble in acetone and xylene.[1]
Class	Disperse Dye, Anthraquinone

Data Presentation: Performance on Various Textiles

The following tables summarize the colorfastness and dye uptake of **1-Amino-4-hydroxyanthraquinone** on different textile substrates.

Table 1: Colorfastness Properties

Fiber	Dyeing Method	Washing Fastness (Grade 1-5)	Rubbing Fastness (Dry/Wet) (Grade 1-5)	Light Fastness (Grade 1-8)
Polyester	High-Temperature Exhaust	4-5	4-5 / 4	6-7
Nylon-6	Supercritical CO ₂	4-5	4-5 / 4-5	Acceptable
Wool	Supercritical CO ₂	4-5	4-5 / 4-5	Acceptable
Silk	Adapted Exhaust	4	4 / 3-4	Not Widely Reported

Note: Fastness grades are based on a scale of 1 to 5 for washing and rubbing (where 5 is excellent) and 1 to 8 for light fastness (where 8 is excellent). Data is compiled from multiple sources and may vary based on specific dyeing conditions and substrate characteristics.[4][6]

Table 2: Dye Uptake

Quantitative data on the percentage of dye uptake for **1-Amino-4-hydroxyanthraquinone** on various fibers is not extensively available in the reviewed literature. The dye uptake is influenced by numerous factors including dyeing method, temperature, pressure, pH, and the presence of auxiliary chemicals.[7][8] Generally, it exhibits good affinity and exhaustion on polyester under optimal conditions. For wool and silk, dye uptake is comparatively lower in conventional aqueous dyeing due to the fiber's hydrophilic nature and the dye's hydrophobic character.

Fiber	Dyeing Method	Typical Dye Uptake/Exhaustion
Polyester	High-Temperature Exhaust	Good to Excellent (Specific % not consistently reported)
Polyester	Supercritical CO ₂	High
Nylon-6	Supercritical CO ₂	Good
Wool	Adapted Exhaust / Supercritical CO ₂	Moderate to Good (Method dependent)
Silk	Adapted Exhaust	Lower to Moderate

Experimental Protocols

The following are detailed methodologies for applying **1-Amino-4-hydroxyanthraquinone** to various textile fibers.

High-Temperature Exhaust Dyeing of Polyester

This is the most common method for applying disperse dyes to polyester.[3]

Materials and Equipment:

- 100% Polyester fabric
- 1-Amino-4-hydroxyanthraquinone** (C.I. Disperse Red 60)

- Dispersing agent (e.g., lignosulfonate-based)
- Acetic acid (to adjust pH)
- High-temperature, high-pressure (HTHP) laboratory dyeing machine
- Spectrophotometer for color measurement

Procedure:

- Preparation of Dyebath:
 - Set the liquor-to-goods ratio to 10:1.[\[9\]](#)
 - Add a dispersing agent (1 g/L) to the water.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[\[3\]](#)
 - Pre-disperse the dye (e.g., 1% on weight of fabric, owf) in a small amount of water and then add it to the dyebath.
- Dyeing Cycle:
 - Immerse the polyester fabric in the dyebath at room temperature.
 - Raise the temperature to 130°C at a rate of 1-2°C/minute.[\[3\]](#)
 - Hold the temperature at 130°C for 60 minutes.[\[3\]](#)
 - Cool the dyebath down to 70°C.
- After-treatment (Reduction Clearing):
 - Drain the dyebath.
 - Prepare a fresh bath with sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L).
 - Treat the dyed fabric at 70-80°C for 15-20 minutes to remove surface dye.

- Rinse the fabric thoroughly with hot and then cold water.
- Dry the fabric.

Supercritical CO₂ Dyeing of Polyester, Wool, and Nylon

This waterless dyeing technique is an environmentally friendly alternative.^[4]

Materials and Equipment:

- Textile substrate (Polyester, Wool, or Nylon)
- **1-Amino-4-hydroxyanthraquinone**
- Supercritical CO₂ dyeing apparatus

Procedure:

- Preparation:
 - The textile substrate and the dye powder are placed inside the dyeing vessel.
- Dyeing Cycle:
 - The vessel is pressurized with CO₂.
 - The temperature and pressure are raised to supercritical conditions (e.g., 120°C and 25 MPa).
 - The dyeing is carried out for a specified duration (e.g., 60-120 minutes).
 - After the dyeing cycle, the pressure is released, and the CO₂ is recycled. The dye gets deposited on the fiber.
- Post-treatment:
 - The dyed material is removed from the vessel. No washing or drying is required.

Adapted Exhaust Dyeing of Wool and Silk

While disperse dyes are not the first choice for protein fibers, this adapted protocol can be used for experimental purposes.

Materials and Equipment:

- Wool or Silk fabric
- **1-Amino-4-hydroxyanthraquinone**
- Dispersing agent
- Formic acid or acetic acid (for pH control)
- Laboratory dyeing machine

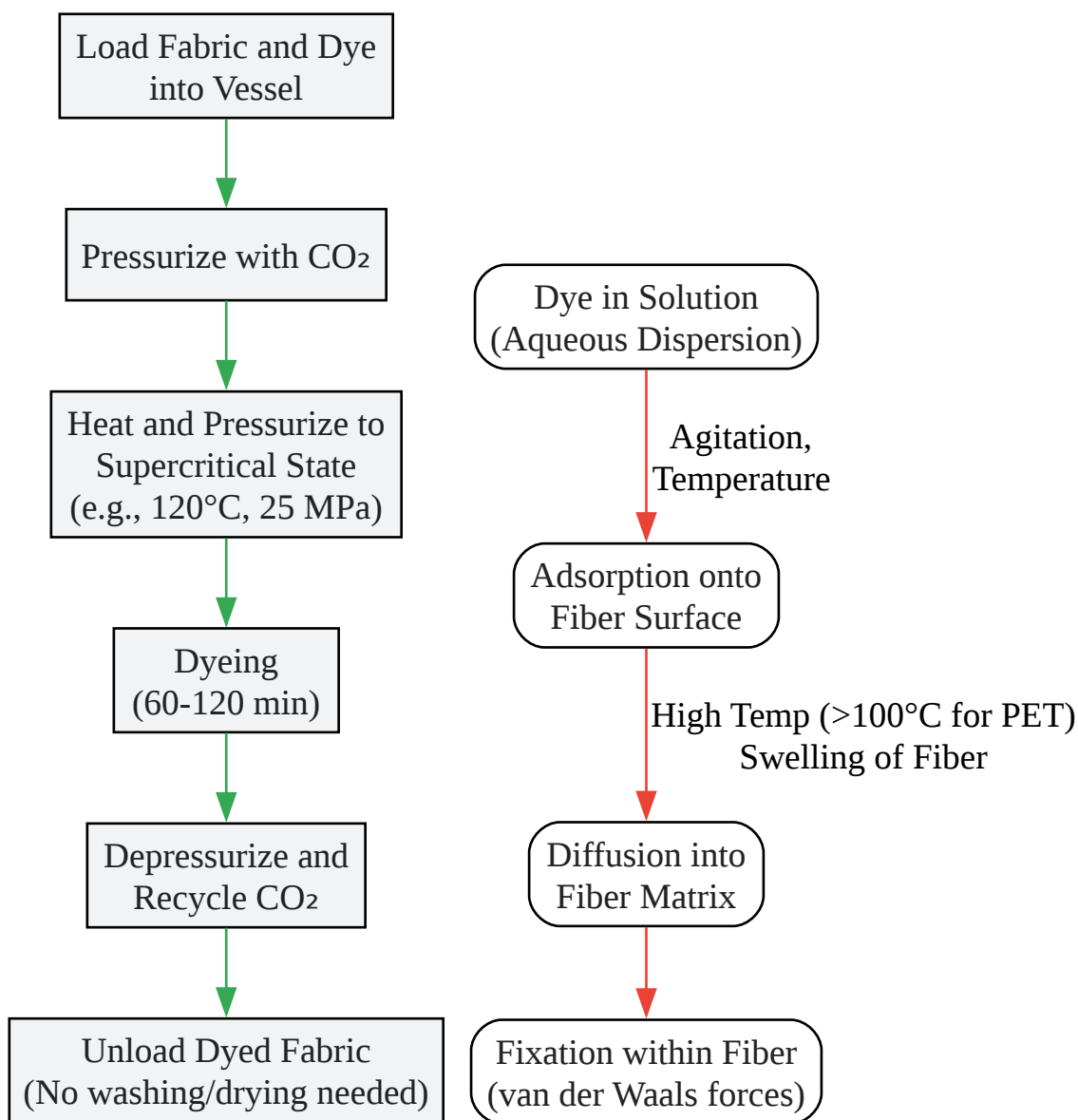
Procedure:

- Preparation of Dyebath:
 - Set the liquor ratio (e.g., 20:1).
 - Add dispersing agent (1-2 g/L).
 - Adjust the pH to 4.5-5.5 with formic or acetic acid.
 - Add the pre-dispersed dye.
- Dyeing Cycle:
 - Immerse the fabric in the dyebath at 40°C.
 - Raise the temperature to 90-100°C at a rate of 1°C/minute.
 - Hold at this temperature for 60-90 minutes.
 - Cool down slowly to 60°C.
- Post-treatment:

- Rinse the fabric thoroughly with warm and then cold water.
- A light soaping may be necessary to improve wet fastness.
- Dry the fabric at a moderate temperature.

Mandatory Visualizations

Signaling Pathways and Experimental Workflows



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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Synthesis of New Monoazo Disperse Dyes for Dyeing Polyester Fabric Using Two Different Dyeing Methods: Demonstration of Their Antibacterial and Anticancer Activities [mdpi.com]
- 3. textilelearner.net [textilelearner.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Optimisation of the Disperse Dyeing Process using Dyebath Analysis - Fibre2Fashion [fibre2fashion.com]
- 8. researchgate.net [researchgate.net]
- 9. benchchem.com [benchchem.com]
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